

Section 1: Foundational Knowledge & Frequently Asked Questions (FAQs)

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Compound of Interest

Compound Name: 4,5-Dichloro-2-fluoroaniline

CAS No.: 2729-36-4

Cat. No.: B1585327

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This section addresses the fundamental questions that form the basis of a successful recrystallization strategy. Understanding the physicochemical properties of your compound is the critical first step.

Q: What are the key physicochemical properties of 4,5-Dichloro-2-fluoroaniline that influence solvent selection?

A: The molecular structure of **4,5-Dichloro-2-fluoroaniline** dictates its interaction with potential solvents. It possesses a combination of polar and non-polar features: the amino (-NH₂) and fluoro (-F) groups are polar and can engage in hydrogen bonding or dipole-dipole interactions, while the dichlorinated benzene ring is non-polar and hydrophobic.^[1] This dual nature is pivotal for selecting a suitable solvent system.

Table 1: Physicochemical Properties of **4,5-Dichloro-2-fluoroaniline**

Property	Value	Significance for Recrystallization
Molecular Formula	C ₆ H ₄ Cl ₂ FN	Indicates a halogenated aromatic amine structure. [2]
Molecular Weight	180.01 g/mol	A moderate molecular weight, typical for small molecule intermediates.[2][3]
Appearance	Solid (Expected)	Recrystallization is a suitable purification method for solids.

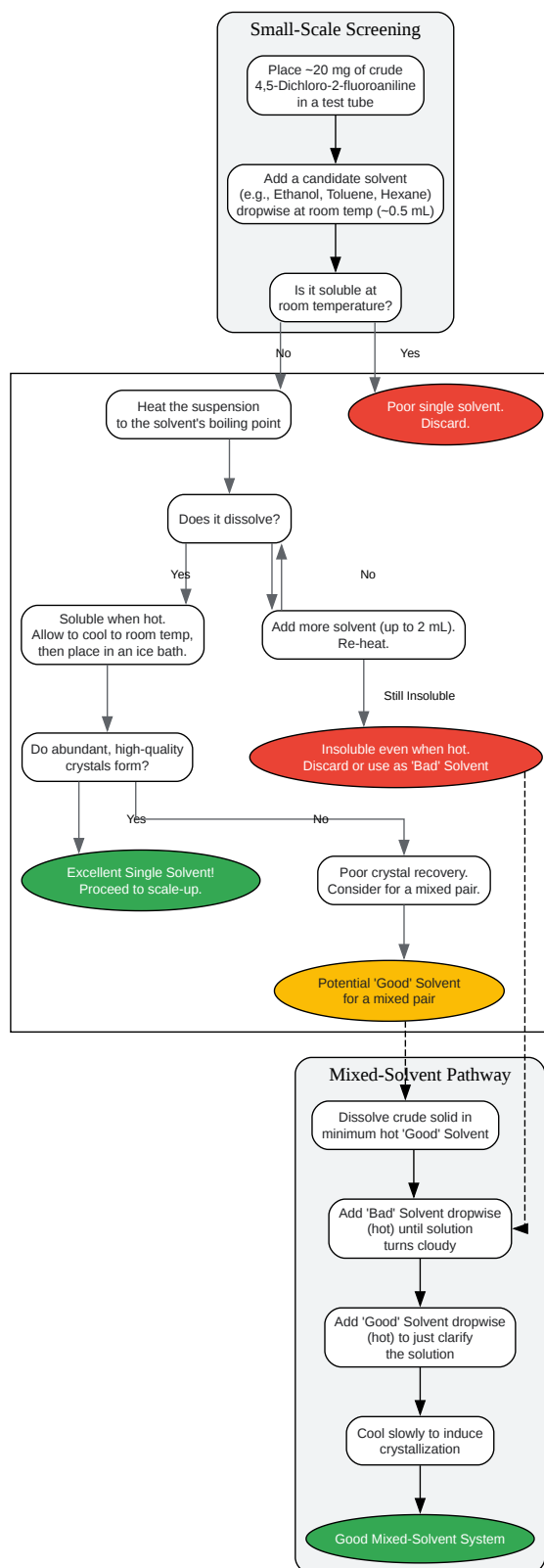
| Polarity | Moderately Polar | The molecule's polarity suggests solubility in a range of organic solvents, but likely poor solubility in highly polar solvents like water or highly non-polar solvents like hexane when used alone.[1][4] |

Q: How do I select an appropriate solvent or solvent system for 4,5-Dichloro-2-fluoroaniline?

A: The ideal recrystallization solvent should dissolve the compound completely when hot but poorly when cold.[5][6] This temperature-dependent solubility differential is the cornerstone of the technique.[7] Given the compound's structure, a single solvent may not provide this ideal solubility curve. Therefore, exploring both single and mixed-solvent systems is recommended.

- **Single Solvents:** Test solvents of varying polarities. Good candidates to screen include ethanol, methanol, toluene, ethyl acetate, and acetone.[8][9] Non-polar solvents like hexanes or heptane are likely to be poor solvents on their own but may be useful as an anti-solvent in a mixed pair.[10]
- **Mixed-Solvent Systems:** A mixed-solvent system is often highly effective for compounds like this.[8][11] This involves a "good" solvent in which the aniline is soluble, and a "bad" or "anti-solvent" in which it is insoluble, with the two solvents being miscible.[12] Common pairs include ethanol-water, toluene-hexane, or ethyl acetate-hexane.[8][9]

The flowchart below outlines a systematic approach to solvent selection.



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